

# An In-depth Technical Guide to 2-Cyano-N-methylbenzamide and Its Isomers

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2-cyano-N-methylbenzamide

Cat. No.: B15369029

[Get Quote](#)

Disclaimer: The chemical name "**2-cyano-N-methylbenzamide**" is structurally ambiguous and can refer to several distinct isomers. This guide addresses the most plausible interpretations of this name, providing available data for each. It is crucial for researchers to verify the specific isomer of interest based on its unique identifier, such as the CAS number.

This technical guide provides a comprehensive overview of **2-cyano-N-methylbenzamide** and its primary isomers for researchers, scientists, and professionals in drug development. It covers nomenclature, physicochemical properties, synthetic approaches, and known biological activities, presenting quantitative data in structured tables and outlining experimental methodologies where available.

## Nomenclature and Structural Isomerism

The name "**2-cyano-N-methylbenzamide**" most literally describes a benzamide molecule with a cyano group at the 2-position of the benzene ring and a methyl group attached to the amide nitrogen. However, due to the possibility of substitution on the nitrogen atom of the cyano group, several isomers could be intended. This guide will focus on the following key isomers:

- **2-Cyano-N-methylbenzamide:** The literal interpretation, with a cyano substituent at the 2-position of the benzene ring.
- **N-Cyano-N-methylbenzamide:** An isomer where the cyano group is attached to the nitrogen of the N-methylbenzamide.

- N-Cyano-2-methylbenzamide: An isomer with a methyl group at the 2-position of the benzene ring and a cyano group on the amide nitrogen.
- Other relevant isomers: Including positional isomers such as 3-cyano- and 4-cyano-N-methylbenzamide.

A definitive identification of the compound of interest should always be confirmed using its Chemical Abstracts Service (CAS) number.

## Physicochemical Properties

The physicochemical properties of these isomers are crucial for their handling, formulation, and biological interactions. The following tables summarize the available computed data for the key isomers.

Table 1: Chemical Identifiers for Cyano-N-methylbenzamide Isomers

Compound Name	IUPAC Name	CAS Number	PubChem CID
2-Cyano-N-methylbenzamide	2-cyano-N-methylbenzamide	Not readily available	Not readily available
N-Cyano-N-methylbenzamide	N-cyano-N-methylbenzamide	13829-13-5	20261950
N-Cyano-2-methylbenzamide	N-cyano-2-methylbenzamide	62995-73-7	710552
4-Cyano-N-methylbenzamide	4-cyano-N-methylbenzamide	6232-64-0	80365

Table 2: Computed Physicochemical Properties

Property	2-Cyano-N-methylbenzamide	N-Cyano-N-methylbenzamide <sup>[1]</sup>	N-Cyano-2-methylbenzamide	4-Cyano-N-methylbenzamide
Molecular Formula	C <sub>9</sub> H <sub>8</sub> N <sub>2</sub> O	C <sub>9</sub> H <sub>8</sub> N <sub>2</sub> O	C <sub>9</sub> H <sub>8</sub> N <sub>2</sub> O	C <sub>9</sub> H <sub>8</sub> N <sub>2</sub> O
Molecular Weight	160.17 g/mol	160.17 g/mol	160.17 g/mol	160.17 g/mol
Exact Mass	160.0637 Da	160.0637 Da	160.0637 Da	160.0637 Da
XLogP3	Data not available	0.7	1.0	0.9
Hydrogen Bond Donor Count	1	0	1	1
Hydrogen Bond Acceptor Count	2	2	2	2
Rotatable Bond Count	1	1	1	1
Topological Polar Surface Area	56.9 Å <sup>2</sup>	44.1 Å <sup>2</sup>	44.1 Å <sup>2</sup>	56.9 Å <sup>2</sup>

Note: Properties for "2-Cyano-N-methylbenzamide" are estimated based on its structure as specific experimental or computed data is not readily available.

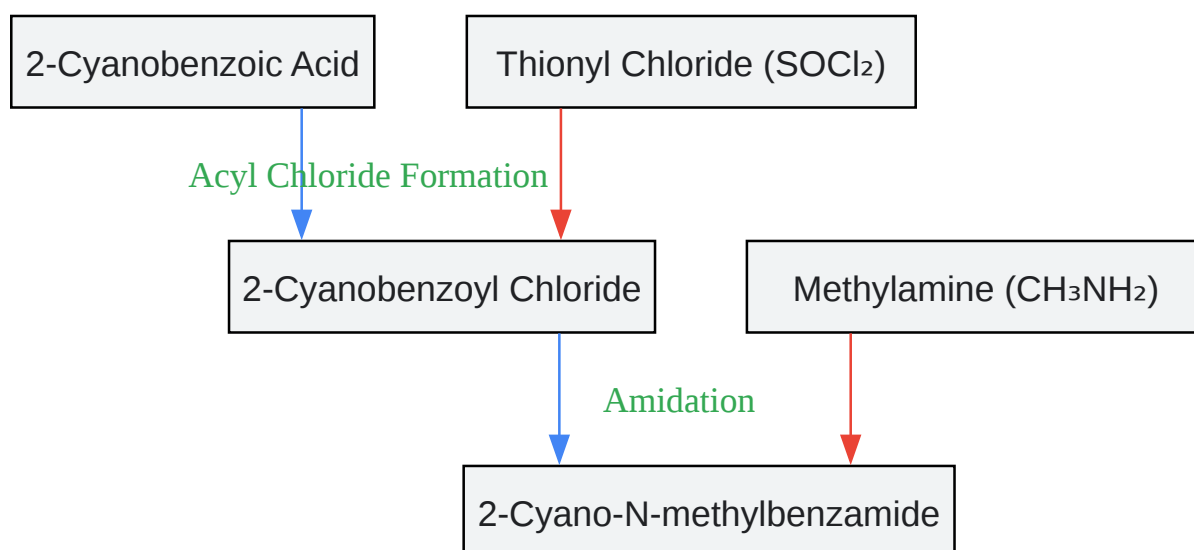
## Synthesis and Experimental Protocols

Detailed experimental protocols for the synthesis of the titular compound are not widely published. However, plausible synthetic routes can be devised based on established organic chemistry principles and published methods for related compounds.

## General Synthesis of N-Substituted Cyanobenzamides

A general approach to synthesizing N-substituted cyanobenzamides involves the reaction of a corresponding cyanobenzoyl chloride with the appropriate amine.

Logical Workflow for the Synthesis of 2-Cyano-N-methylbenzamide:



[Click to download full resolution via product page](#)

Caption: Proposed synthesis of **2-cyano-N-methylbenzamide**.

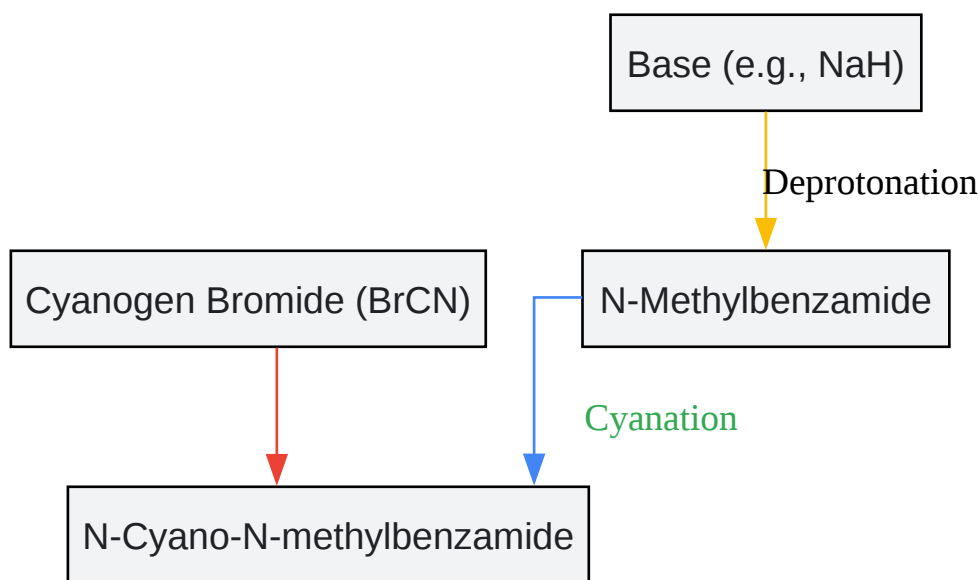
#### Experimental Protocol (Hypothetical):

- **Acyl Chloride Formation:** 2-Cyanobenzoic acid is refluxed with an excess of thionyl chloride (SOCl<sub>2</sub>), often with a catalytic amount of dimethylformamide (DMF), until the reaction is complete (monitored by the cessation of gas evolution). The excess thionyl chloride is then removed by distillation under reduced pressure to yield crude 2-cyanobenzoyl chloride.
- **Amidation:** The crude 2-cyanobenzoyl chloride is dissolved in a suitable anhydrous aprotic solvent (e.g., dichloromethane or tetrahydrofuran) and cooled in an ice bath. A solution of methylamine in the same solvent is added dropwise with stirring. The reaction mixture is typically stirred at room temperature until completion.
- **Work-up and Purification:** The reaction mixture is washed with dilute acid (e.g., 1M HCl) to remove excess methylamine, followed by a wash with a saturated sodium bicarbonate solution to remove any unreacted acyl chloride, and finally with brine. The organic layer is dried over an anhydrous salt (e.g., MgSO<sub>4</sub>), filtered, and the solvent is evaporated under reduced pressure. The resulting crude product can be purified by recrystallization or column chromatography.

## Synthesis of N-Cyano-N-methylbenzamide

The synthesis of N-cyano-N-methylbenzamide can be approached through the cyanation of N-methylbenzamide.

Logical Workflow for the Synthesis of N-Cyano-N-methylbenzamide:



[Click to download full resolution via product page](#)

Caption: Synthesis of N-cyano-N-methylbenzamide.

Experimental Protocol Outline:

- **Deprotonation:** N-methylbenzamide is dissolved in an anhydrous aprotic solvent (e.g., THF) and treated with a strong base, such as sodium hydride (NaH), to deprotonate the amide nitrogen.
- **Cyanation:** A solution of a cyanating agent, such as cyanogen bromide (BrCN), in the same solvent is then added to the reaction mixture.
- **Work-up and Purification:** The reaction is quenched, and the product is extracted and purified using standard techniques as described in the previous section.

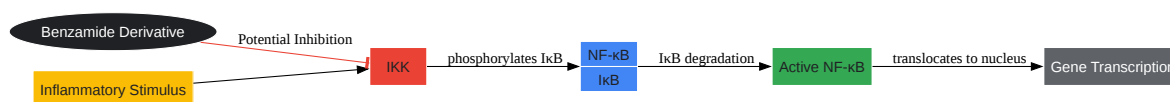
## Biological Activity and Signaling Pathways

Specific biological activity data for the simpler isomers of **2-cyano-N-methylbenzamide** are not extensively reported in publicly available literature. However, the broader classes of benzamides and cyanobenzamides are known to possess a range of biological activities.

- **Anti-inflammatory and Antitumor Properties:** Substituted benzamides have been investigated for their anti-inflammatory and antitumor properties. Some studies suggest that their mechanism of action may involve the inhibition of the transcription factor NF- $\kappa$ B, which plays a critical role in inflammation and cell survival.
- **Enzyme Inhibition:** The benzamide moiety is a common scaffold in the design of enzyme inhibitors. For example, derivatives of 2-aminobenzamide are known to act as histone deacetylase (HDAC) inhibitors, a class of drugs used in cancer therapy.
- **Agrochemical Applications:** Certain cyanoacetamide derivatives have been shown to exhibit insecticidal and fungicidal activities, suggesting potential applications in agriculture.

Signaling Pathway Involvement (Hypothetical):

Given the potential for benzamides to inhibit NF- $\kappa$ B, a simplified representation of this interaction is shown below. It is important to note that this is a generalized pathway and has not been specifically validated for **2-cyano-N-methylbenzamide**.



[Click to download full resolution via product page](#)

Caption: Potential inhibition of the NF- $\kappa$ B pathway.

## Conclusion

While "**2-cyano-N-methylbenzamide**" is an ambiguous term, this guide has provided a detailed overview of its most likely isomers. The provided physicochemical data, along with plausible synthetic routes, offer a solid foundation for researchers. The biological activity of this specific class of compounds is an area that warrants further investigation, with potential applications in medicinal chemistry and agrochemicals. As with any chemical research, it is imperative to confirm the identity of the specific isomer being studied and to consult safety data sheets before handling any of these compounds.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Synthesis and Applications of N-Methylbenzamide\_Chemicalbook [chemicalbook.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to 2-Cyano-N-methylbenzamide and Its Isomers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15369029#iupac-name-for-2-cyano-n-methylbenzamide-and-its-synonyms]

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)